

A Comparative Spectroscopic Guide to 2-Methylcyclohexanamine Hydrochloride and Its Analogs

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Compound of Interest

Compound Name: 2-Methylcyclohexanamine
hydrochloride

CAS No.: 10049-61-3

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This technical guide offers an in-depth spectroscopic comparison of **2-Methylcyclohexanamine hydrochloride** and its structural analogs. Designed for researchers, scientists, and professionals in drug development, this document provides a framework for the characterization and quality control of this important class of cyclic aliphatic amines. By leveraging established spectroscopic principles and comparative data from closely related structures, this guide establishes the expected spectral features for the cis and trans isomers of **2-Methylcyclohexanamine hydrochloride**.

The narrative emphasizes the causality behind experimental choices and the interpretation of spectral data, grounding the discussion in the fundamental principles of conformational analysis and the effect of protonation on spectroscopic signatures.

Introduction: The Structural and Spectroscopic Landscape

2-Methylcyclohexanamine is a chiral cyclic primary amine featuring two stereocenters, leading to the existence of two pairs of enantiomers: (1R,2R)- and (1S,2S)- which constitute the trans diastereomer, and (1R,2S)- and (1S,2R)- which constitute the cis diastereomer. The orientation of the methyl and amino groups (axial vs. equatorial) in the preferred chair conformation of the cyclohexane ring profoundly influences their spectroscopic properties, particularly in Nuclear Magnetic Resonance (NMR) spectroscopy.

The hydrochloride salt form is common for amines, enhancing stability and water solubility. The protonation of the amino group to form an ammonium salt ($R-NH_3^+$) introduces significant and predictable changes in the Infrared (IR) spectrum and can influence the chemical environment of nearby protons and carbons in NMR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Tool for Stereochemical Elucidation

NMR spectroscopy is the most powerful technique for distinguishing between the cis and trans isomers of **2-Methylcyclohexanamine hydrochloride**. The chemical shifts (δ) and coupling constants (J) of the ring protons and carbons are highly dependent on their spatial orientation.

Conformational Analysis: The Key to Spectral Interpretation

The chair conformation is the most stable arrangement for a cyclohexane ring.^[1] Substituents can occupy either an axial (perpendicular to the ring's plane) or an equatorial (in the plane of the ring) position. Due to steric hindrance, specifically 1,3-diaxial interactions, bulkier substituents preferentially occupy the equatorial position.^[2]

- **trans-2-Methylcyclohexanamine:** The more stable conformation is the diequatorial form, where both the methyl and amino groups are in equatorial positions.
- **cis-2-Methylcyclohexanamine:** A conformational equilibrium exists. The conformer where the bulkier amino group (or ammonium group in the salt) is equatorial and the methyl group is axial is generally favored.

¹H NMR Spectroscopy

The proton NMR spectra of cyclohexylamine derivatives can be complex due to significant signal overlap of the methylene protons on the ring.[3] However, key signals can be used for structural assignment. The protonation of the amine to its hydrochloride salt leads to a downfield shift of the adjacent protons due to the electron-withdrawing effect of the $-NH_3^+$ group.

Table 1: Comparative 1H NMR Spectroscopic Data of 2-Methylcyclohexanamine Analogs

Compound Name	Solvent	Key Chemical Shifts (δ , ppm)
Cyclohexylamine Hydrochloride[4]	D_2O	~ 3.16 (m, 1H, $CH-NH_3^+$), ~ 1.1 - 2.0 (m, 10H, cyclohexyl CH_2)
N-Methylcyclohexylamine[5]	$CDCl_3$	~ 2.42 (s, 3H, N- CH_3), ~ 2.3 - 2.6 (m, 1H, $CH-NH$), ~ 1.0 - 2.0 (m, 10H, cyclohexyl CH_2)
Expected for 2-Methylcyclohexanamine HCl	D_2O	$CH-NH_3^+$: ~ 3.0 - 3.3 (m, 1H), CH_3 : ~ 0.9 - 1.2 (d, 3H), Cyclohexyl CH , CH_2 : ~ 1.0 - 2.2 (m, 9H)

In the trans isomer (diequatorial), the proton on the carbon bearing the amino group (H-1) is axial and will typically appear as a multiplet with large axial-axial couplings. In the cis isomer, where the amino group is equatorial, H-1 is axial and will also show axial-axial couplings, but the overall pattern will differ due to the axial methyl group.

^{13}C NMR Spectroscopy

^{13}C NMR is particularly useful for differentiating diastereomers and determining the axial or equatorial position of substituents.[6] An axial methyl group typically resonates at a higher field (lower ppm value) compared to an equatorial methyl group due to the γ -gauche effect.[7]

Table 2: Comparative ^{13}C NMR Spectroscopic Data of 2-Methylcyclohexanamine Analogs

Compound Name	Solvent	C1 (CH-N) (δ , ppm)	Methyl (CH ₃) (δ , ppm)	Other Cyclohexyl Carbons (δ , ppm)
Cyclohexylamine [8]	CDCl ₃	51.4	-	37.1, 25.8, 25.2
N-Methylcyclohexylamine [9]	-	58.5	33.3 (N-CH ₃)	32.8, 26.1, 24.9
N,N-Dimethylcyclohexylamine [10]	D ₂ O	66.8	41.5 (N-CH ₃)	28.5, 25.7, 25.3
Expected for trans-2-MCHA HCl (e,e)	D ₂ O	~55-60	~18-22 (equatorial)	~24-36
Expected for cis-2-MCHA HCl (a,e)	D ₂ O	~52-57	~14-17 (axial)	~22-35

Note: MCHA = Methylcyclohexanamine. The expected shifts are estimates based on substituent effects and conformational analysis.

Infrared (IR) Spectroscopy: Identifying the Amine Hydrochloride

IR spectroscopy is highly effective for confirming the presence of the primary amine hydrochloride functional group. The formation of the R-NH₃⁺ ion results in characteristic absorption bands that are distinct from the free amine.[11]

Free Amine vs. Hydrochloride Salt

A primary amine (R-NH₂) shows two N-H stretching bands in the 3300-3500 cm⁻¹ region.[5]
The gas-phase IR spectrum of 2-methylcyclohexylamine reflects this.[12]

Upon protonation to the hydrochloride salt, these bands are replaced by a very broad and strong absorption in the 2250-3000 cm^{-1} region, which corresponds to the stretching vibrations of the N-H bonds in the ammonium group.^[11] This broad feature often has superimposed sharper peaks from C-H stretching. Additionally, a strong N-H bending vibration (ammonium band) appears in the 1500-1600 cm^{-1} region.^[11]

Table 3: Key IR Absorption Bands (cm^{-1}) for Cyclohexylamine Derivatives

Vibration	Primary Amine (e.g., 2-Methylcyclohexylamine) ^[12]	Primary Amine Hydrochloride (Expected) ^[11]
N-H Stretch	Two bands, ~3300-3500 (sharp/medium)	Very broad, strong absorption ~2250-3000
N-H Bend	~1590-1650 (medium)	~1500-1600 (strong)
C-H Stretch	~2850-2950 (strong)	~2850-2950 (strong, often superimposed on N-H stretch)
C-N Stretch	~1000-1250 (weak/medium)	~1000-1250 (weak/medium)

Mass Spectrometry (MS): Fragmentation and the Nitrogen Rule

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For amines, two key principles are often applied:

- The Nitrogen Rule: A molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight.^[5] 2-Methylcyclohexylamine ($\text{C}_7\text{H}_{15}\text{N}$) has a molecular weight of 113.2 g/mol, consistent with this rule.^[13]
- Alpha-Cleavage: The most common fragmentation pathway for aliphatic amines is the cleavage of the C-C bond adjacent (alpha) to the nitrogen atom. This results in a stable, resonance-stabilized iminium cation.

For 2-methylcyclohexylamine, alpha-cleavage can occur in two ways: loss of a methyl radical or loss of a C_5H_9 radical via ring opening. The most characteristic fragmentation is the loss of

the C-2 methyl group, leading to a prominent peak. Another significant fragmentation involves the cleavage of the C1-C6 bond.

Table 4: Mass Spectrometry Data for 2-Methylcyclohexylamine and an Analog

Compound Name	Molecular Ion (m/z)	Key Fragment Ions (m/z) and Interpretation
2-Methylcyclohexylamine	113	98: $[M - CH_3]^+$, loss of the methyl group (α -cleavage). 56: Base peak, likely from further fragmentation/rearrangement.
N-Methylcyclohexylamine[9]	113	98: $[M - CH_3]^+$, loss of N-methyl group. 70: $[M - C_3H_7]^+$, ring fragmentation. 57: Base peak.

Note: The hydrochloride salt is not typically analyzed directly by electron ionization (EI) MS; the analysis is performed on the free base.

Experimental Protocols

The following are generalized protocols for the spectroscopic techniques discussed. Instrument-specific parameters should be optimized by the analyst.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:** Dissolve 5-10 mg of the purified amine hydrochloride in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O , $DMSO-d_6$) in a standard 5 mm NMR tube.
- Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher). Tune and shim the spectrometer for the specific solvent and probe.
- 1H NMR Acquisition:** Set the spectral width to approximately 12-15 ppm. Use a sufficient number of scans (16-64) to achieve a good signal-to-noise ratio. A relaxation delay of 1-2 seconds is typical.

- ¹³C NMR Acquisition: Acquire a proton-decoupled spectrum. A wider spectral width (~200 ppm) is required. A longer relaxation delay (2-5 seconds) may be needed to observe all carbon signals, especially quaternary carbons if present. DEPT or APT experiments can be run to differentiate between CH, CH₂, and CH₃ groups.[11]

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation (Solid State):
 - KBr Pellet: Mix 1-2 mg of the solid amine hydrochloride with ~100 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a thin, transparent pellet.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This method requires minimal sample preparation.
- Data Acquisition: Record a background spectrum of the empty sample holder (or clean ATR crystal). Record the sample spectrum, typically co-adding 16 to 32 scans to improve signal-to-noise. The typical spectral range is 4000-400 cm⁻¹. [9]
- Data Processing: The background is automatically subtracted from the sample spectrum to yield the final IR spectrum.

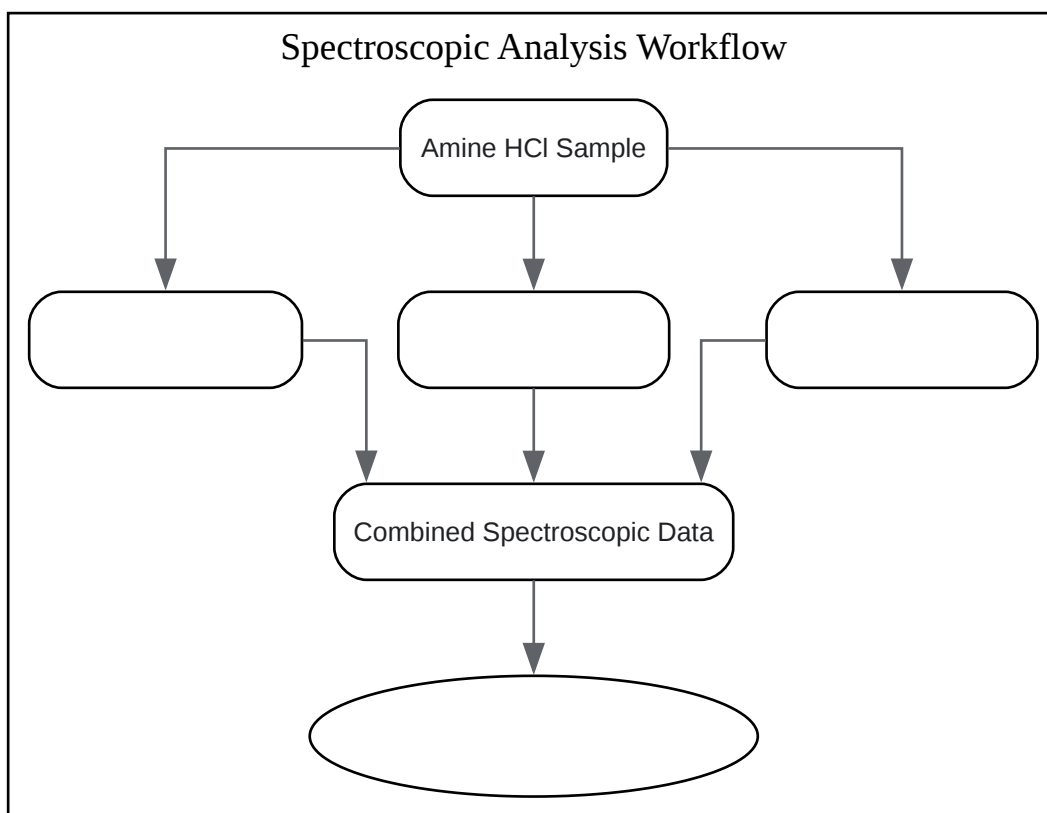
Mass Spectrometry (MS)

- Sample Preparation: As the hydrochloride salt is non-volatile, the sample is typically neutralized to the free base before analysis by GC-MS, or analyzed by a technique suitable for salts like Electrospray Ionization (ESI). For GC-MS, dissolve a small amount of the free base in a volatile solvent like dichloromethane or methanol.
- Instrumentation (GC-MS with EI): Use a gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Separation: Inject the sample onto a suitable capillary column (e.g., HP-5ms). Use a temperature program to separate the components. For example, start at 50°C and ramp to 250°C. [9]

- MS Analysis: The standard ionization energy for EI is 70 eV. Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 40-300).
- Data Interpretation: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

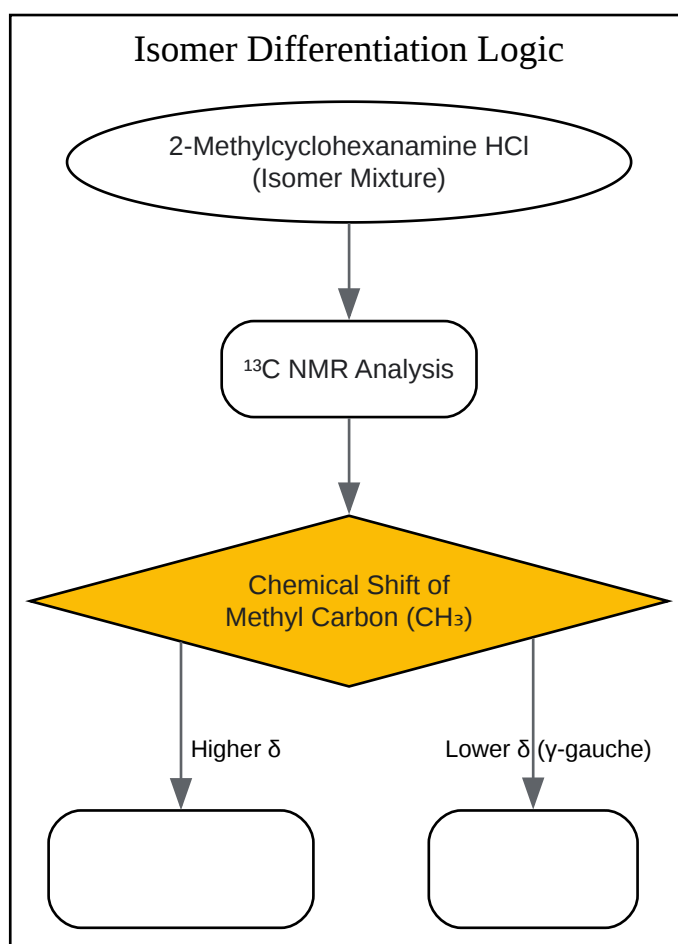
Visualized Workflows

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical process for differentiating isomers.



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Caption: General workflow for spectroscopic data acquisition and analysis.



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Caption: Logic for differentiating cis/trans isomers using ¹³C NMR.

Conclusion

The spectroscopic characterization of **2-Methylcyclohexanamine hydrochloride** relies on a multi-technique approach. NMR spectroscopy, grounded in a solid understanding of stereochemistry and conformational analysis, is indispensable for distinguishing between cis and trans diastereomers. IR spectroscopy provides definitive confirmation of the amine hydrochloride functional group, while mass spectrometry corroborates the molecular weight and offers structural clues through predictable fragmentation patterns. By comparing the spectral data of the target compound with that of well-characterized analogs like cyclohexylamine and N-methylcyclohexylamine, researchers can confidently assign the structure and assess the purity of their samples.

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